

gamma-Coniceine historical context and Socrates execution

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Compound Focus: gamma-Coniceine

CAS No.: 1604-01-9

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Technical Profile of γ -Coniceine

γ -Coniceine is a highly toxic piperidine alkaloid found in **poison hemlock (Conium maculatum)**. Modern scientific studies have quantitatively analyzed its potency and mechanism of action [1] [2] [3].

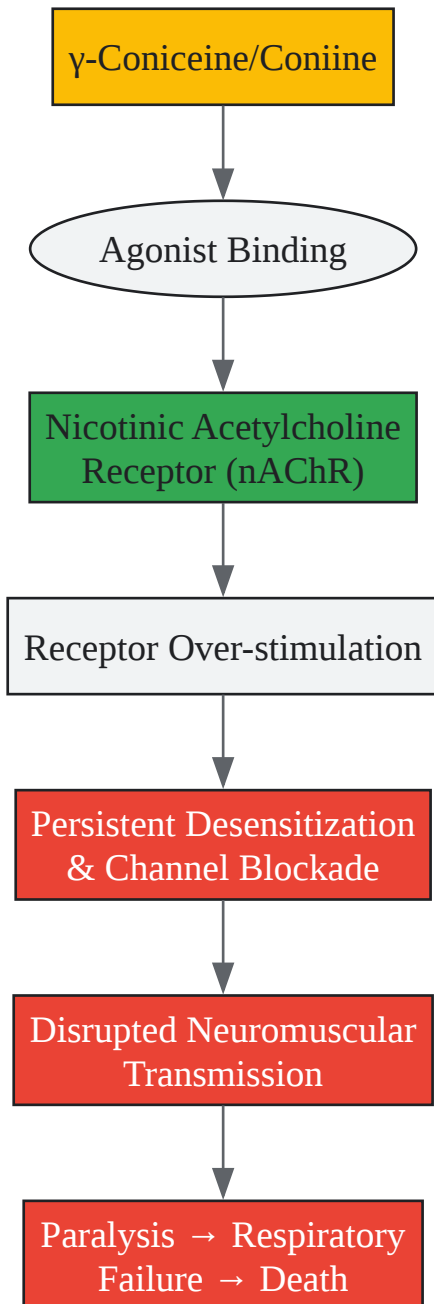
The table below summarizes the key toxicological data for γ -Coniceine and related compounds from a mouse bioassay study [1] [3]:

| Alkaloid | Relative In Vitro Potency (Rank Order) | In Vivo Lethality (LD ₅₀ in mg/kg) |
|---------------------|--|---|
| γ -Coniceine | Highest | 4.4 |
| (-)-N-methylconiine | Intermediate | 16.1 |
| (±)-N-methylconiine | Intermediate | 17.8 |
| (+)-N-methylconiine | Lowest | 19.2 |

Note: In vitro potency was determined on cells expressing human fetal muscle-type nicotinic acetylcholine receptors. The rank order of potency was γ -Coniceine > (-)-N-methylconiine > (±)-N-methylconiine > (+)-N-methylconiine [1] [3].

Mechanism of Action and Experimental Insights

The primary molecular target of γ -Coniceine and related Conium alkaloids is the **nicotinic acetylcholine receptor (nAChR)**. The study determined their relative potencies as agonists on human fetal muscle-type nAChRs [1] [3]. The mechanism can be visualized as follows:



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The experimental workflow used to establish this toxicity typically involves a combination of in vitro and in vivo methods [1]:

- **In Vitro Assay:** The relative potencies of the alkaloids are determined using cell-based assays. Cells (e.g., oocytes) engineered to express the specific human target, such as the fetal muscle-type nicotinic acetylcholine receptor, are exposed to the compounds. The cellular response (e.g., ion flux) is measured to calculate and compare agonist potency.
- **In Vivo Bioassay:** The lethality of the alkaloids is determined using an animal model, typically mice. The compounds are administered to groups of animals at varying doses, and the **LD₅₀ (median lethal dose)** is calculated, which is the dose required to kill half the test population.

Historical Context and Research Limitations

While historical accounts strongly suggest that Socrates was executed by drinking a poisonous brew of hemlock [4] [5] [6], the available scientific literature does not provide a direct experimental protocol to retrospectively analyze this specific historical case.

The provided search results offer a modern, quantitative understanding of hemlock's toxic components but do not bridge the gap with historical forensic techniques. To pursue this line of inquiry, you may need to consult specialized historical or forensic toxicology resources that explore the analysis of ancient alkaloids in an archaeological context.

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